

BCI hydrochloride stock solution preparation in DMSO

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Compound of Interest

Compound Name: BCI (hydrochloride)

Cat. No.: B12052512

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Application Note: Preparation and Handling of BCI Hydrochloride Stock Solutions

Abstract & Introduction

BCI Hydrochloride (CAS: 95130-23-7) is the hydrochloride salt form of (E)-2-benzylidene-3-(cyclohexylamino)-2,3-dihydro-1H-inden-1-one.[1] It functions as a potent, allosteric inhibitor of Dual Specificity Phosphatase 6 (DUSP6/MKP-3), a critical negative regulator of the ERK signaling pathway.

While the free base (BCI) is available, the hydrochloride salt is frequently preferred in specific formulations for its distinct physicochemical properties. However, a common source of experimental error arises from using the molecular weight of the free base when calculating molarity for the salt form, leading to under-dosing.

This guide provides a rigorous, standardized protocol for preparing BCI Hydrochloride stock solutions in dimethyl sulfoxide (DMSO), ensuring maximum solubility, stability, and biological reproducibility.

Physicochemical Properties & Solubility Data

Before preparation, verify the identity of your compound. The presence of the hydrochloride counterion significantly alters the molecular weight compared to the free base.

Property	Specification
Compound Name	BCI Hydrochloride
CAS Number	95130-23-7 (HCl salt)
Molecular Formula	$C_{22}H_{23}NO[2] \cdot HCl$
Molecular Weight	353.89 g/mol (Do not use 317.42 g/mol)
Appearance	Yellow to light yellow solid
Primary Solvent	DMSO (Anhydrous)
Max Solubility (DMSO)	~15 mg/mL (approx. 42 mM)
Solubility (Water)	Insoluble (Precipitates immediately)
Storage (Powder)	-20°C (Desiccated, protected from light)

“

Critical Note: BCI Hydrochloride is hygroscopic. Moisture contamination in DMSO can drastically reduce solubility and cause precipitation over time. Always use fresh, anhydrous DMSO.

Materials & Equipment

- Compound: BCI Hydrochloride (High purity >98%).[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous grade (≥99.9%), stored over molecular sieves if possible.
- Vials: Amber glass vials (borosilicate) with PTFE-lined caps. Avoid standard plastics for long-term storage as DMSO can leach contaminants.

- Equipment: Analytical balance (0.01 mg readability), vortex mixer, mini-centrifuge.

Protocol: Stock Solution Preparation (10 mM Standard)

This protocol describes the preparation of a 10 mM stock solution. This concentration is ideal as it allows for 1:1000 dilutions to achieve typical working concentrations (1–10 μ M) while keeping final DMSO content $\leq 0.1\%$.

Step 1: Molar Calculations

To prepare 1 mL of a 10 mM solution:

[6]

Step 2: Weighing

- Equilibrate the vial of BCI Hydrochloride powder to room temperature before opening to prevent condensation.
- Weigh approximately 3.54 mg of powder into a sterile amber glass vial.
 - Note: If you weigh slightly more or less (e.g., 3.60 mg), adjust the volume of DMSO in Step 3.

Step 3: Dissolution

Calculate the exact volume of DMSO required for the measured mass:

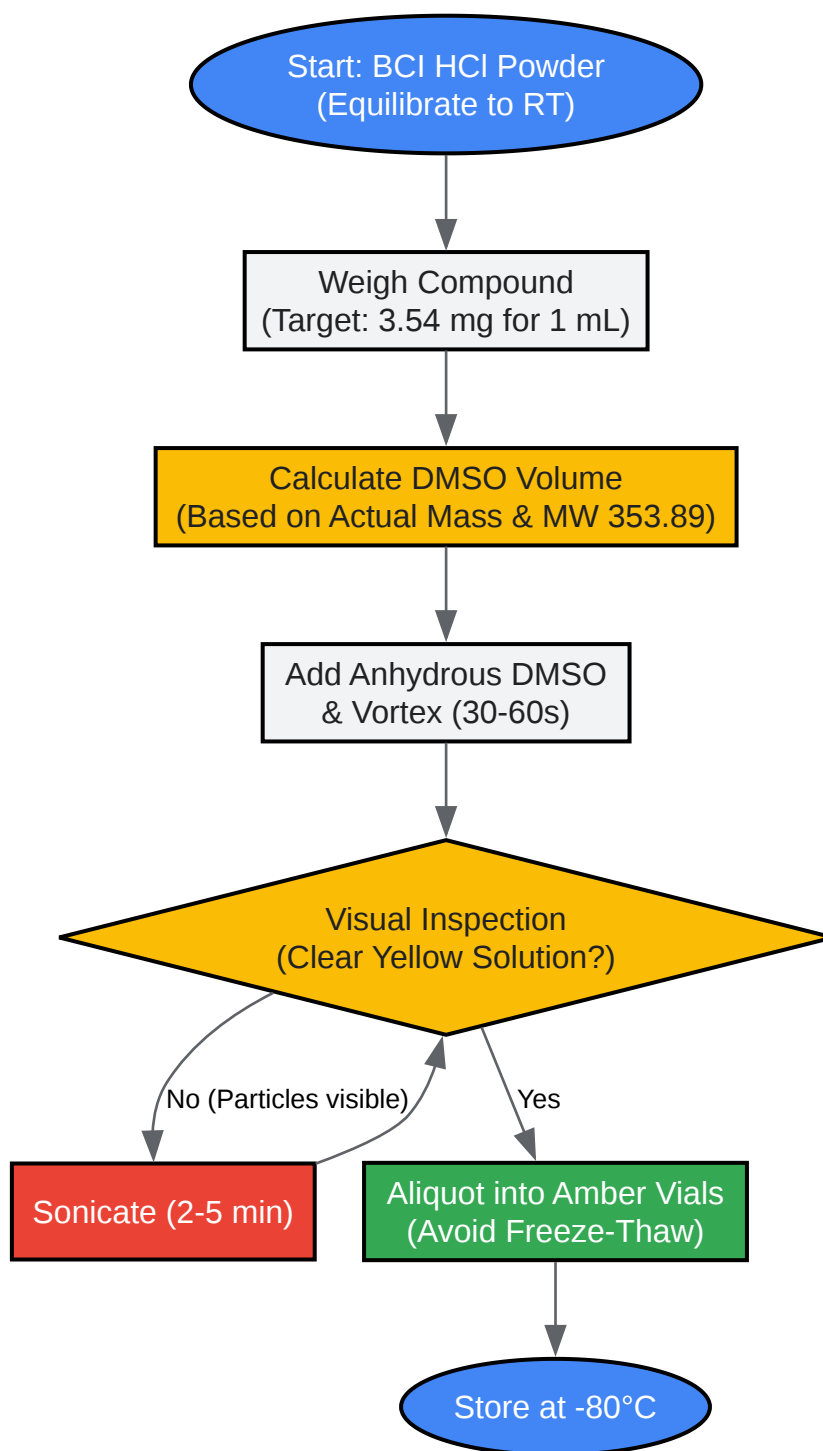
Example: If you weighed exactly 3.60 mg:

- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex vigorously for 30–60 seconds. The solution should turn clear yellow.
- Inspect visually.[1] If particles remain, sonicate in a water bath for 2–5 minutes at room temperature. Do not heat above 37°C.

Step 4: Aliquoting & Storage

- Centrifuge briefly to collect droplets.
- Dispense into single-use aliquots (e.g., 50–100 μ L) in amber microtubes.
- Store at -80°C (Preferred) for up to 6 months or -20°C for up to 1 month.
 - Avoid Freeze-Thaw: Repeated cycles can induce crystal formation that may not redissolve.

Visual Workflow: Preparation Protocol



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Figure 1: Step-by-step workflow for the preparation of BCI Hydrochloride stock solution.

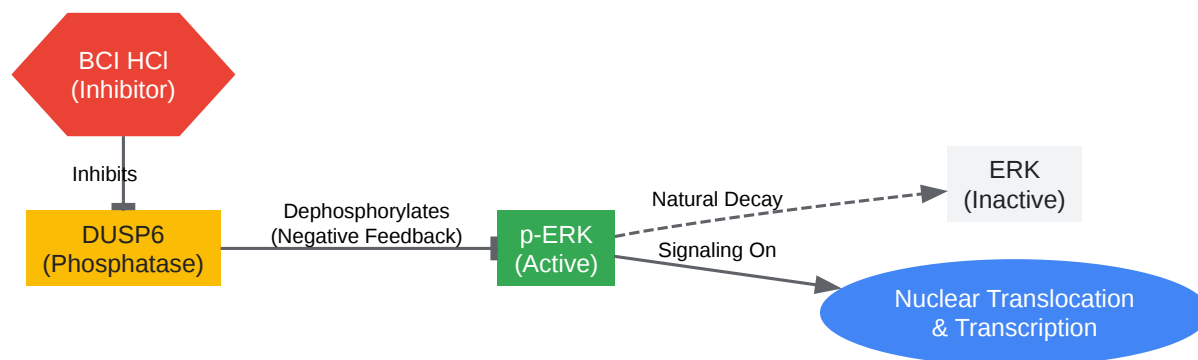
Biological Application & Mechanism

BCI is an allosteric inhibitor.[7][8] Unlike ATP-competitive inhibitors, it binds to a specific pocket on DUSP6, preventing the phosphatase from docking with its substrate, ERK (Extracellular Signal-Regulated Kinase).

Usage in Cell Culture:

- Dilution: Dilute the DMSO stock into culture media immediately prior to use.
- Mixing: Vortex the media vigorously to prevent local high concentrations of DMSO which can precipitate the compound.
- Control: Always run a "Vehicle Control" (DMSO only) at the same final concentration (e.g., 0.1%).

Mechanism of Action: Inhibiting DUSP6 prevents the dephosphorylation of p-ERK, sustaining MAPK pathway activation. This is particularly relevant in DUSP6-amplified cancers or developmental biology models (e.g., Zebrafish heart development).



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Figure 2: Mechanism of Action. BCI inhibits DUSP6, thereby maintaining p-ERK levels and sustaining downstream signaling.

Troubleshooting & Stability

Observation	Probable Cause	Solution
Precipitation upon thawing	Moisture ingress or low temp.	Warm to 37°C for 2 mins and vortex. If solids persist, discard.
Precipitation in media	Concentration too high (>50 µM)	Dilute stepwise. Ensure DMSO < 0.5%.
Loss of biological activity	Hydrolysis or degradation	Check storage time. Discard stocks older than 6 months (-80°C). [3] [5]
Unexpected toxicity	DMSO toxicity	Ensure final DMSO concentration is ≤0.1% for sensitive cell lines.

References

- MedChemExpress.BCI hydrochloride Product Datasheet. (Accessed 2023). Provides solubility data (DMSO: ~15 mg/mL) and hygroscopic warnings.[\[5\]](#)[\[9\]](#) [Link](#)
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